

Technical Guide: 2,6-Dimethyl-4-(piperidin-1-ylmethyl)phenol

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Compound of Interest

Compound Name: 2,6-Dimethyl-4-(piperidin-1-ylmethyl)phenol

CAS No.: 42900-97-0

Cat. No.: B1348595

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A Versatile Mannich Base Intermediate for Catalysis and Drug Discovery

Executive Summary

2,6-Dimethyl-4-(piperidin-1-ylmethyl)phenol (CAS 42900-97-0) is a bifunctional organic compound integrating a sterically hindered phenolic core with a tertiary amine (piperidine) moiety.^[1] Synthesized via the Mannich reaction, this molecule serves as a critical intermediate in the development of salan-type ligands for polymerization catalysts, antioxidant stabilizers for polymers, and CNS-active pharmaceutical agents.

This guide provides a rigorous analysis of its chemical identity, a validated synthesis protocol, and a structural evaluation of its utility in modern chemical applications.

Chemical Identity & Properties

Property	Description
CAS Number	42900-97-0
IUPAC Name	2,6-Dimethyl-4-(piperidin-1-ylmethyl)phenol
Molecular Formula	C ₁₄ H ₂₁ NO
Molecular Weight	219.33 g/mol
Structural Class	Mannich Base / Hindered Phenol
Appearance	White to off-white crystalline solid (typically)
Solubility	Soluble in ethanol, chloroform, DCM; Insoluble in water
pKa (Predicted)	~10.2 (Phenol), ~9.1 (Piperidine N)

Structural Analysis

The molecule features two distinct functional domains:[\[2\]](#)[\[3\]](#)[\[4\]](#)

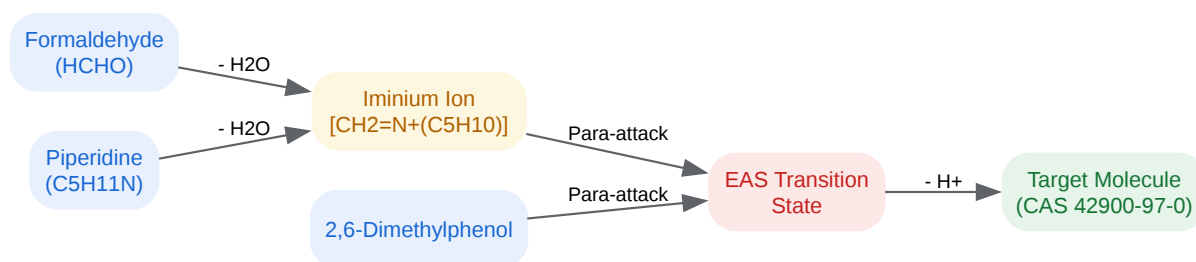
- Hindered Phenol Domain:** The 2,6-dimethyl substitution provides steric protection to the hydroxyl group, enhancing radical scavenging stability (antioxidant activity) and directing electrophilic substitution exclusively to the 4-position during synthesis.
- Basic Amine Domain:** The piperidinyl-methyl group at the 4-position acts as a Lewis base, enabling metal coordination (ligand design) or functioning as a catalytic site for epoxy curing.

Synthesis & Manufacturing Protocol

The synthesis follows a classic Mannich Reaction pathway.[\[5\]](#) The presence of methyl groups at the 2 and 6 positions of the phenol ring blocks ortho-substitution, ensuring high regioselectivity for the para (4-position) product.

Reaction Mechanism

The reaction proceeds via the in situ formation of an iminium ion from formaldehyde and piperidine, which then undergoes electrophilic aromatic substitution (EAS) at the para-position of the 2,6-dimethylphenol.



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Figure 1: Regioselective Mannich reaction mechanism targeting the para-position.

Experimental Protocol (Self-Validating System)

Reagents:

- 2,6-Dimethylphenol (1.0 eq)
- Paraformaldehyde (1.1 eq) or Formalin (37% aq., 1.1 eq)
- Piperidine (1.1 eq)
- Solvent: Ethanol (Abs. or 95%)

Step-by-Step Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2,6-dimethylphenol (e.g., 12.2 g, 100 mmol) in Ethanol (50 mL).
- Amine Addition: Add Piperidine (9.4 g, 110 mmol) to the solution. The reaction is slightly exothermic; allow to stabilize.
- Aldehyde Addition: Add Paraformaldehyde (3.3 g, 110 mmol) in portions or add Formalin dropwise.
 - Expert Note: Using paraformaldehyde in ethanol often results in a cleaner workup (precipitation) compared to aqueous formalin.

- **Reflux:** Heat the mixture to reflux (approx. 78°C) for 4–6 hours. Monitor reaction progress via TLC (SiO₂, Hexane:EtOAc 3:1). The spot for 2,6-dimethylphenol (high R_f) should disappear.
- **Workup:**
 - **Method A (Precipitation):** Cool the reaction mixture to 0°C in an ice bath. The product often crystallizes out. Filter the white solid and wash with cold ethanol.
 - **Method B (Extraction):** If no precipitate forms, remove ethanol under reduced pressure. Dissolve residue in DCM, wash with water and brine, dry over Na₂SO₄, and concentrate.
- **Purification:** Recrystallize from hot ethanol or a Hexane/Ethanol mixture to yield pure white crystals.

Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using the following spectroscopic markers.

Technique	Diagnostic Signal	Assignment
¹ H NMR (CDCl ₃ , 400 MHz)	δ ~6.85 ppm (s, 2H)	Aromatic Protons (Symm.)
	δ ~3.35 ppm (s, 2H)	
	δ ~2.35 ppm (m, 4H)	
	δ ~2.20 ppm (s, 6H)	
	δ ~1.55 ppm (m, 6H)	
¹³ C NMR	~152 ppm	Phenolic C-OH
	~129 ppm	
	~63 ppm	
	~54 ppm	
IR Spectroscopy	~3200–3400 cm ⁻¹	O-H Stretch (Broad)
	~2900–2950 cm ⁻¹	

Applications & Utility

A. Polymerization Catalysis (Ligand Precursor)

This compound is a mono-Mannich base. It serves as a precursor for synthesizing unsymmetrical Salan ligands. By reacting the phenolic OH or coupling via the aromatic ring, researchers create titanium or zirconium complexes used in olefin polymerization. The bulky ortho-methyl groups exert steric control over the metal center, influencing polymer tacticity.

B. Antioxidant & Stabilizer

The 2,6-dimethylphenol motif is a hallmark of "hindered phenol" antioxidants.

- **Mechanism:** The steric bulk prevents rapid oxidation of the phenol itself while allowing it to donate a hydrogen atom to quench peroxy radicals (ROO•) formed during polymer degradation.
- **Synergy:** The tertiary amine (piperidine) can act as a synergist or acid scavenger, neutralizing acidic byproducts in halogenated polymers (e.g., PVC).

C. Pharmaceutical Intermediate

The structure contains the 4-hydroxy-3,5-dimethylbenzyl pharmacophore linked to a piperidine ring.

- **Drug Development:** This motif is investigated for neuroprotective properties. The piperidine ring is common in NMDA receptor antagonists and anticholinergics.
- **Bioactivity:** Mannich bases of phenols have demonstrated anti-inflammatory and anti-malarial activity in screening libraries.

D. Epoxy Curing Accelerator

Tertiary amines are effective accelerators for anhydride-cured epoxy resins. CAS 42900-97-0 provides a dual function:

- **Catalysis:** The piperidine nitrogen catalyzes the ring-opening of the anhydride.
- **Network Integration:** The phenolic hydroxyl can react with the epoxide, integrating the antioxidant moiety directly into the polymer matrix, preventing leaching.

Safety & Handling (SDS Highlights)

- Hazards: Irritant to eyes, respiratory system, and skin. May be harmful if swallowed.
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) to prevent slow oxidation (pinkening) of the phenol.
- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood to avoid inhalation of amine vapors or dust.

References

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 - Title: Phenolic Antioxidants: A Review.
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- PubChem Compound Summary (Structural Verification)
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- Source: PubChem.
- URL:[[Link](#)](Search via InChIKey or Structure)

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